

Flufenacet oxalate solubility and stability data

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Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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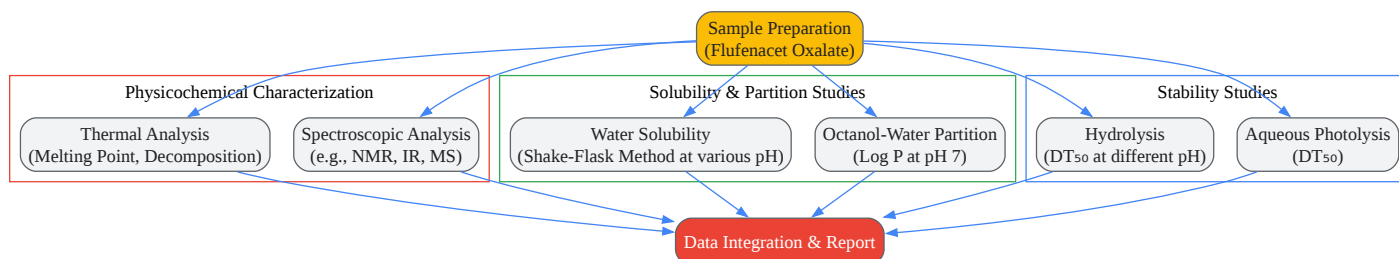
Flufenacet Oxalate: Available Data Summary

The table below summarizes the available environmental fate data for **flufenacet oxalate**:

Parameter	Value	Conditions / Notes
Soil Degradation (DT ₅₀ - Lab)	5.83 days	Aerobic, at 20°C; considered non-persistent [1].
Soil Degradation (DT ₉₀ - Lab)	123.0 days	Aerobic, at 20°C; considered persistent [1].
Soil Adsorption (Kf)	0.132 (mL g ⁻¹)	Classified as very mobile in soil [1].
Soil Adsorption (Kfoc)	10.6 (mL g ⁻¹)	Confirms very high mobility [1].
Earthworm Toxicity (14-day LC ₅₀)	> 1000 mg/kg	Low toxicity to earthworms [1].

Experimental Workflow for Characterization

If experimental data is insufficient, you would need to characterize the compound. The diagram below outlines a general experimental workflow for determining key properties of a solid chemical compound like

flufenacet oxalate.

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References

1. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]

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